

Advanced Analytical Cross-Validation Guide: 3-Fluoropyridine-2,5-dicarbonitrile

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Compound of Interest

Compound Name: 3-Fluoropyridine-2,5-dicarbonitrile

Cat. No.: B12972144

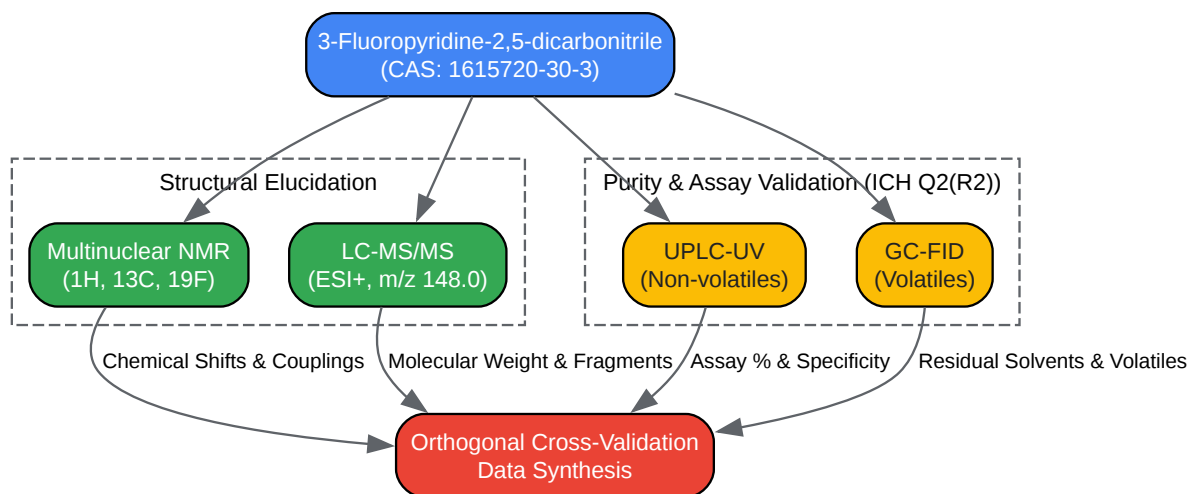
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As pharmaceutical and agrochemical pipelines increasingly rely on highly functionalized halogenated heterocycles, the rigorous analytical characterization of building blocks like **3-Fluoropyridine-2,5-dicarbonitrile** (CAS: 1615720-30-3) becomes paramount. The presence of two strongly electron-withdrawing nitrile groups and a fluorine atom on a pyridine ring creates a highly electron-deficient system. This unique electronic topology presents specific analytical challenges: anomalous chromatographic retention behaviors, complex nuclear spin couplings, and variable ionization efficiencies.

To ensure absolute data integrity, single-method analysis is insufficient. This guide outlines an objective, orthogonal cross-validation strategy for the structural elucidation and purity assessment of **3-Fluoropyridine-2,5-dicarbonitrile**, strictly adhering to the latest ICH Q2(R2) global regulatory frameworks for analytical method validation[1].

The Orthogonal Cross-Validation Strategy

To eliminate method-specific biases, we employ an orthogonal approach. Structural identity is cross-validated using Multinuclear NMR and LC-MS/MS, while purity and assay metrics are cross-validated using UPLC-UV and GC-FID.



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Analytical Cross-Validation Strategy for **3-Fluoropyridine-2,5-dicarbonitrile**.

Part 1: Structural Elucidation & Orthogonal Validation

The Causality Behind the Methodology

Relying solely on ¹H NMR for **3-Fluoropyridine-2,5-dicarbonitrile** is structurally ambiguous because the molecule contains only two protons (at C4 and C6). To unequivocally prove the substitution pattern, we must leverage F and C NMR. Fluorine-19 has a 100% natural abundance and a high gyromagnetic ratio, providing a background-free spectrum that is highly sensitive to its local electronic environment[2]. The coupling constant (typically 236–265 Hz in fluoropyridines) definitively maps the carbon-fluorine bond[2][3].

To cross-validate this, LC-MS/MS is utilized. While NMR confirms the connectivity, High-Resolution Mass Spectrometry (HRMS) confirms the exact mass and isotopic distribution, ruling out isobaric impurities.

Protocol 1: Self-Validating Multinuclear NMR

Self-Validation Mechanism: The inclusion of an internal standard (e.g., trifluorotoluene for F) and the verification of J -coupling symmetry between H, F, and C spectra ensures the instrument is properly tuned and the assignments are mathematically consistent.

- Sample Preparation: Dissolve 15 mg of **3-Fluoropyridine-2,5-dicarbonitrile** in 0.6 mL of DMSO-_d6. Add 0.05% v/v Tetramethylsilane (TMS) as the H/ C internal reference, and 0.05% v/v -Trifluorotoluene as the F reference.
- Instrument Setup: Use a 500 MHz NMR spectrometer equipped with a cryoprobe.
- Acquisition (¹H): Acquire 16 scans with a relaxation delay (D1) of 2 seconds.
- Acquisition (¹⁹F): Acquire 64 scans with a D1 of 3 seconds. The fluorine signal will be highly deshielded due to the adjacent nitrile groups.
- Acquisition (¹³C): Acquire 1024 scans with proton decoupling. Look for the characteristic doublet at the C3 position with a massive coupling.
- Data Processing: Phase and baseline correct all spectra. Cross-verify the coupling constants between the H and F spectra; they must match exactly to validate the structure.

Protocol 2: LC-MS/MS (ESI+)

- Sample Preparation: Dilute the compound to 10 µg/mL in 50:50 Water:Acetonitrile containing 0.1% Formic Acid.
- Infusion & Tuning: Direct infusion at 10 µL/min. Due to the electron-deficient nature of the compound, ionization may be weak; the 0.1% formic acid forces protonation at the pyridine nitrogen.
- Acquisition: Target the ion at m/z 148.0. Apply collision energy (CE) ramping (10-40 eV) to monitor the loss of the nitrile groups (,).

Table 1: Comparative Structural Data Summary

Analytical Technique	Key Parameter	Expected Value / Observation	Structural Significance
H NMR (500 MHz)	Chemical Shifts ()	~8.8 ppm (d), ~9.1 ppm (s)	Confirms the two highly deshielded aromatic protons.
C NMR (125 MHz)	Coupling	Doublet, Hz	Unambiguously identifies the C-F carbon at position 3.
F NMR (470 MHz)	Chemical Shift ()	~ -110 to -120 ppm	Confirms a single fluorine environment on an electron-poor ring.
HRMS (ESI+)	Exact Mass	148.0305	Confirms molecular formula .
MS/MS Fragmentation	Major Product Ions	m/z 121.0 (loss of HCN)	Confirms the presence of labile nitrile groups.

Part 2: Purity Assessment & Method Cross-Validation

The Causality Behind the Methodology

Under ICH Q2(R2) guidelines, an analytical procedure must be demonstrated to be fit for its intended purpose through rigorous validation of accuracy, precision, specificity, and linearity^[4]. We select UPLC-UV as the primary assay method because the compound is non-volatile and possesses a strong chromophore (the conjugated pyridine ring). However, UPLC-UV is "blind" to impurities lacking a chromophore or those that are highly volatile (e.g., residual halogenated solvents from synthesis). Therefore, we cross-validate the purity profile using GC-FID, which separates compounds based on boiling point and polarity, providing a completely orthogonal separation mechanism.

Protocol 3: UPLC-UV Method Validation (ICH Q2(R2) Compliant)

Self-Validation Mechanism: The sequence includes a System Suitability Test (SST) injection. If the resolution between the active pharmaceutical ingredient (API) and its closest known

impurity falls below 2.0, the run automatically halts, preventing the reporting of invalid data.

- Chromatographic Conditions:
 - Column: C18, 1.7 μm , 2.1 x 100 mm (sub-2-micron particles are required to resolve closely eluting fluorinated isomers).
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water. (TFA is chosen over formic acid to suppress the ionization of the pyridine ring, improving peak shape).
 - Mobile Phase B: Acetonitrile.
 - Gradient: 10% B to 90% B over 8 minutes.
 - Detection: UV at 254 nm.
- Specificity & Range: Inject a blank, followed by the SST mix (containing **3-Fluoropyridine-2,5-dicarbonitrile** and a known isomer impurity). Ensure baseline separation.
- Linearity: Prepare 5 concentration levels ranging from 50% to 150% of the target assay concentration (0.1 mg/mL). Calculate the correlation coefficient (), which must be [\[1\]](#).
- Accuracy (Recovery): Spike known amounts of the compound into a placebo matrix at 80%, 100%, and 120% levels. Calculate % recovery.

Protocol 4: GC-FID Orthogonal Check

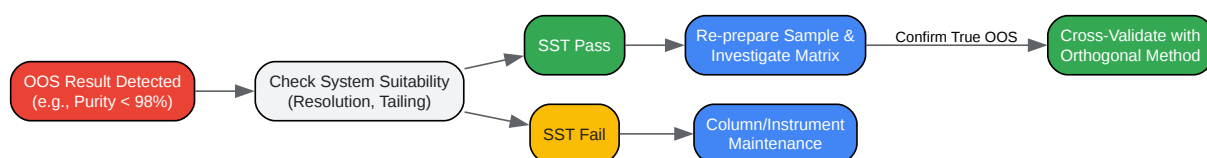
- Conditions: Use a mid-polarity capillary column (e.g., DB-5, 30m x 0.25mm x 0.25 μm).
- Temperature Program: Initial 60°C (hold 2 min), ramp at 15°C/min to 280°C (hold 5 min).
- Injection: Split ratio 50:1. Inject 1 μL of the sample dissolved in ethyl acetate.
- Validation: Compare the Area Normalization purity from the GC-FID to the UPLC-UV data. A discrepancy of >1.0% indicates the presence of method-specific invisible impurities.

Table 2: Method Validation Metrics (ICH Q2(R2) Criteria)

Validation Parameter	UPLC-UV Performance	GC-FID Performance	ICH Q2(R2) Acceptance Criteria
Specificity	Resolution > 2.5	Resolution > 3.0	Baseline separation of all components
Linearity ()	0.9998	0.9991	
Range	0.05 - 0.15 mg/mL	0.1 - 1.0 mg/mL	80% to 120% of target concentration
Accuracy (Recovery)	99.5% ± 0.8%	98.2% ± 1.5%	98.0% - 102.0%
Precision (%RSD)	0.4% (n=6)	1.2% (n=6)	
LOD / LOQ	0.01 µg/mL / 0.03 µg/mL	0.5 µg/mL / 1.5 µg/mL	Signal-to-Noise ratio (LOD) and (LOQ)

Part 3: Self-Validating System for Routine QC

To maintain trustworthiness in routine Quality Control (QC), the analytical procedures must be embedded within a self-validating decision framework. If an Out-of-Specification (OOS) result is obtained (e.g., purity drops below 98.0%), the system must logically isolate whether the failure is analytical (instrumentation) or chemical (actual degradation).



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Self-Validating Decision Tree for Out-of-Specification (OOS) Results.

By strictly linking the UPLC-UV primary data back to the GC-FID orthogonal check, researchers can definitively prove that a drop in the purity of **3-Fluoropyridine-2,5-dicarbonitrile** is a true chemical event rather than an analytical artifact.

References

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